

Personal protective equipment for handling 2,3-Norbornanedicarboxylic Acid

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Compound of Interest

Compound Name: 2,3-Norbornanedicarboxylic Acid

Cat. No.: B163122

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Essential Safety and Handling Guide for 2,3-Norbornanedicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **2,3-Norbornanedicarboxylic Acid** (CAS: 1724-08-9), ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these procedures is paramount for minimizing risks and establishing a safe and efficient laboratory environment.

Hazard Identification and Classification

2,3-Norbornanedicarboxylic acid is classified as a hazardous substance.[\[1\]](#)[\[2\]](#) Understanding its specific hazards is the first step toward safe handling. The following table summarizes the GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed [1] [2]
Skin irritation	2	H315: Causes skin irritation [1] [2]
Serious eye damage/eye irritation	1	H318: Causes serious eye damage [1] [2]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation [1] [2]

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **2,3-Norbornanedicarboxylic Acid**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Chemical splash goggles, Face shield	Goggles are mandatory.[3] A face shield should be worn over goggles when there is a significant risk of splashing.[3] [4]
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[3] Inspect gloves before use and replace them immediately if contaminated.[3]
Body	Laboratory coat	A long-sleeved, buttoned lab coat is required.[3]
Respiratory	Fume hood or respirator	All handling of the solid, especially weighing and transferring, must occur in a certified chemical fume hood to minimize dust inhalation.[3] If a fume hood is unavailable, a NIOSH/MSHA-approved respirator is necessary.[5]
Feet	Closed-toe shoes	Required for all laboratory work.[3]

Operational Plan: Step-by-Step Handling Procedure

This protocol details the safe handling of **2,3-Norbornanedicarboxylic Acid** in a laboratory setting.

1. Preparation:

- Designate a specific work area within a certified chemical fume hood for handling the compound.[3]

- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Assemble all necessary equipment, such as spatulas, weigh boats, and containers, inside the fume hood.[3]
- Have a spill kit compatible with solid irritants readily available.[3]

2. Weighing and Transferring:

- To prevent the generation of dust, avoid weighing the compound directly on an open balance.[3]
- Inside the fume hood, pre-tare a sealed container (e.g., a vial with a lid).[3]
- Carefully transfer the desired amount of **2,3-Norbornanedicarboxylic Acid** into the pre-tared container.[3]
- Seal the container before removing it from the fume hood for weighing.[3]
- If adjustments to the mass are necessary, return the sealed container to the fume hood to add or remove the substance.[3]

3. Post-Handling:

- Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.[3]
- Wash hands thoroughly with soap and water after completing the handling procedures.[3]

Disposal Plan

Proper disposal of **2,3-Norbornanedicarboxylic Acid** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Waste Category: Non-halogenated solid organic waste.

- Container: Dispose of all waste contaminated with this chemical, including used gloves, weigh boats, and paper towels, in a designated and clearly labeled hazardous waste container.[\[3\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2,3-Norbornanedicarboxylic Acid**," and the associated hazards (Irritant, Harmful).[\[3\]](#)

2. Storage and Disposal:

- Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.[\[7\]](#)
- Dispose of the chemical waste through a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.[\[8\]](#) Do not empty into drains.[\[9\]](#)

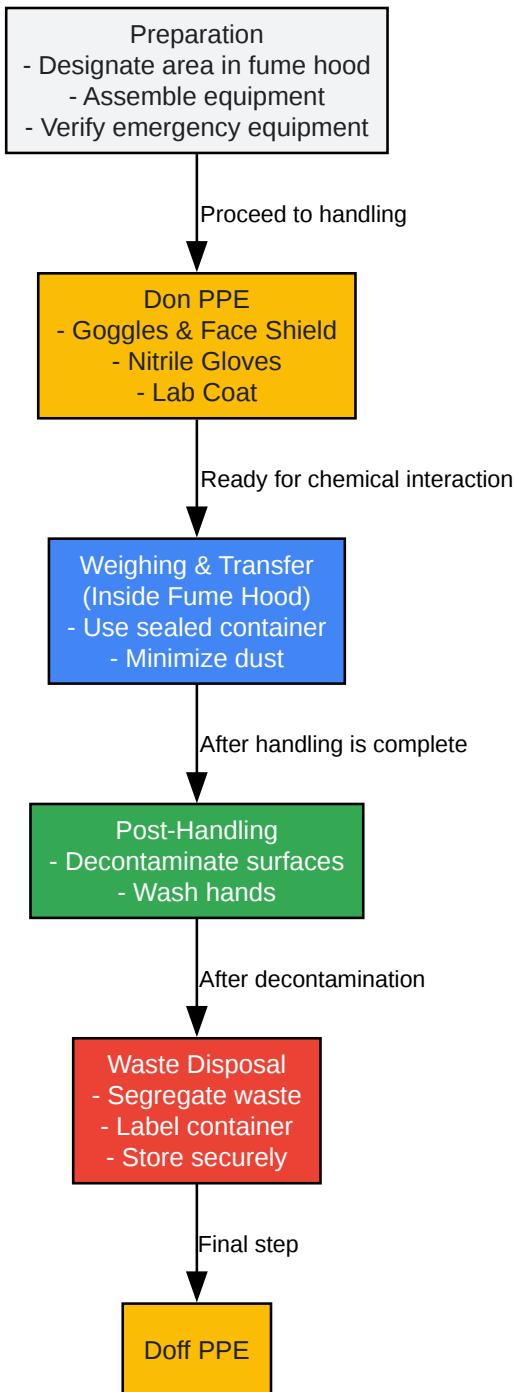
Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately rinse with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing. [1] Seek immediate medical attention. [1] [9]
Skin Contact	Wash with plenty of soap and water. [1] If skin irritation occurs, get medical help. [1] Take off contaminated clothing and wash it before reuse. [1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [1] Get medical help if you feel unwell. [1]
Ingestion	Rinse mouth. [1] Get medical help. [1] Do NOT induce vomiting. [7]
Spill	For small spills, carefully sweep up the material to avoid raising dust and place it in a suitable container for disposal. For large spills, restrict access to the area and contact environmental health and safety personnel.

Chemical Handling Workflow

The following diagram illustrates the logical flow for safely handling **2,3-Norbornanedicarboxylic Acid**.

Workflow for Handling 2,3-Norbornanedicarboxylic Acid

[Click to download full resolution via product page](#)**Caption: Workflow for Handling 2,3-Norbornanedicarboxylic Acid.**

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